

Technical Support Center: Uniform Grafting of Acrylic Acid on Surfaces

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **Acrylic acid**

Cat. No.: **B7760963**

[Get Quote](#)

Welcome to the technical support center for **acrylic acid** grafting. This resource is designed for researchers, scientists, and drug development professionals to navigate the complexities of achieving uniform poly(**acrylic acid**) (PAA) grafts on various surfaces. Here, you will find in-depth troubleshooting guides and frequently asked questions to address specific challenges encountered during your experiments.

I. Conceptual Framework: Understanding the "Why" Behind Uniform Grafting

Achieving a uniform layer of grafted **acrylic acid** is paramount for applications ranging from biocompatible coatings to advanced drug delivery systems. Non-uniformity can lead to inconsistent surface properties, unpredictable biological interactions, and ultimately, failure of the intended application. The primary challenges in obtaining a homogeneous PAA layer stem from several key factors: initiator immobilization, polymerization kinetics, and the inherent reactivity of **acrylic acid**. This guide will dissect these challenges and provide actionable solutions.

There are two primary strategies for grafting polymers onto a surface: "grafting-from" and "grafting-to".

- "Grafting-from": In this approach, initiator molecules are first immobilized on the substrate surface. Polymerization is then initiated from these surface-bound sites, leading to the

growth of polymer chains directly from the surface. This method generally allows for higher grafting densities.

- "Grafting-to": This method involves the attachment of pre-synthesized polymer chains to the surface. While conceptually simpler, achieving high grafting density can be challenging due to steric hindrance from already attached polymer coils.

This guide will primarily focus on the "grafting-from" approach, as it is more commonly employed for achieving high-density, uniform polymer brushes.

II. Frequently Asked Questions (FAQs)

Q1: What are the most critical factors influencing the uniformity of my grafted poly(**acrylic acid**) layer?

A1: The uniformity of your PAA graft is a multifactorial issue. The most critical parameters to control are:

- Initiator Density and Distribution: An uneven distribution of initiator molecules on the substrate will directly translate to a non-uniform polymer graft.[1][2] The goal is to create a well-ordered, self-assembled monolayer (SAM) of the initiator.
- Reaction Conditions: Temperature, reaction time, and monomer concentration significantly impact polymerization kinetics.[3][4] Fluctuations in these conditions can lead to variations in chain length and grafting density across the surface.
- Monomer Purity and Solvent Choice: Impurities in the **acrylic acid** monomer can inhibit or terminate polymerization, leading to patchy grafts. The choice of solvent is also crucial as it affects monomer solubility and diffusion to the surface.[5]
- Oxygen Inhibition: Free radical polymerization is highly sensitive to oxygen. Inadequate deoxygenation of the reaction mixture will lead to premature termination of growing polymer chains and a non-uniform graft.

Q2: I'm observing patchy or incomplete grafting on my surface. What are the likely causes?

A2: Patchy grafting is a common problem and can usually be traced back to one of the following:

- Incomplete or Inhomogeneous Initiator Immobilization: This is the most frequent culprit. If the initiator layer is not a uniform monolayer, polymerization will only occur in the areas where the initiator is present.
- Surface Contamination: The substrate must be scrupulously clean. Any organic residues, dust particles, or other contaminants will prevent the initiator from binding to the surface, resulting in bare patches.
- Insufficient Monomer Concentration or Reaction Time: If the monomer concentration is too low or the reaction time is too short, the polymer chains may not have sufficient time to grow to the desired length, leading to a thin, incomplete layer.[\[3\]](#)
- Homopolymerization in Solution: If polymerization occurs in the bulk solution rather than from the surface, the resulting homopolymers can adsorb onto the substrate, blocking surface-initiated polymerization and creating a non-uniform and poorly attached layer.[\[6\]](#)[\[7\]](#)

Q3: How can I confirm that I have successfully grafted poly(**acrylic acid**) onto my surface and assess its uniformity?

A3: A combination of surface characterization techniques is necessary to confirm successful grafting and evaluate uniformity:

- Contact Angle Measurement: A successful PAA graft will render a hydrophilic surface. A significant decrease in the water contact angle compared to the unmodified substrate is a good initial indicator of successful grafting.[\[8\]](#)
- X-ray Photoelectron Spectroscopy (XPS): XPS can provide elemental and chemical state information of the surface. The appearance of the characteristic C 1s peaks for the carboxyl group of PAA and an increase in the oxygen-to-carbon ratio are strong evidence of a successful graft.[\[8\]](#)[\[9\]](#)
- Fourier-Transform Infrared Spectroscopy (FTIR): Attenuated Total Reflectance (ATR)-FTIR is particularly useful for surface analysis. The appearance of a characteristic carbonyl (C=O) stretching peak around 1700-1730 cm⁻¹ confirms the presence of PAA.[\[10\]](#)[\[11\]](#)

- Atomic Force Microscopy (AFM): AFM can provide topographical information about the surface. A uniform graft should result in a smooth surface with a low root-mean-square (RMS) roughness.^[8] In contrast, non-uniform grafting will appear as a rough surface with distinct domains.

III. Troubleshooting Guide: From Problem to Solution

This section provides a systematic approach to troubleshooting common issues encountered during **acrylic acid** grafting experiments.

Problem 1: Inconsistent and Low Grafting Density

Symptoms:

- High water contact angle, indicating a hydrophobic surface.
- Low intensity of the carboxyl peak in XPS or C=O peak in ATR-FTIR.
- AFM reveals a rough surface with significant height variations.

Potential Causes & Solutions:

Potential Cause	Underlying Rationale	Troubleshooting Steps
Poor Initiator Immobilization	<p>The foundation of a uniform graft is a well-formed initiator monolayer. For silica-based substrates, the hydrolysis and condensation of silane-based initiators are critical. Incomplete hydrolysis or premature condensation in solution can lead to a disordered and incomplete initiator layer.[12][13][14]</p>	<p>1. Substrate Pre-treatment: Ensure the substrate is thoroughly cleaned and activated to expose hydroxyl groups. For glass or silicon, use a piranha solution or UV/ozone treatment. 2. Control Silanization Conditions: Perform silanization in an anhydrous solvent (e.g., dry toluene) to control the hydrolysis of the silane coupling agent.[12] The presence of excess water can lead to self-condensation of the silane in solution rather than on the surface.[12][15] 3. Optimize Initiator Concentration and Reaction Time: Use an appropriate concentration of the silane initiator. Too high a concentration can lead to multilayer formation.[12] Ensure sufficient reaction time for the initiator to self-assemble on the surface.</p>
Initiator Degradation	<p>The initiator may be old or may have been stored improperly, leading to reduced activity.</p>	<p>1. Use Fresh Initiator: Use a fresh batch of the initiator. 2. Proper Storage: Store the initiator under the recommended conditions (e.g., in a desiccator, under an inert atmosphere).</p>

Steric Hindrance

High initiator density can sometimes lead to steric hindrance, preventing efficient monomer access and polymerization initiation.[\[1\]](#)

1. Tune Initiator Density: If using a mixed monolayer approach, systematically vary the ratio of the initiator-containing molecule to a non-initiating spacer molecule to find the optimal density for polymerization.[\[16\]](#)

Problem 2: Non-Uniform Polymer Chain Length (High Polydispersity)

Symptoms:

- Broad molecular weight distribution of the grafted polymer chains (if characterization is possible).
- Inconsistent surface properties across the substrate.

Potential Causes & Solutions:

Potential Cause	Underlying Rationale	Troubleshooting Steps
Uncontrolled Polymerization	Conventional free-radical polymerization can be difficult to control, leading to a broad distribution of chain lengths.	<p>1. Employ Controlled Radical Polymerization (CRP) Techniques: Techniques like Atom Transfer Radical Polymerization (ATRP) offer much better control over polymer chain growth, resulting in a more uniform layer with low polydispersity.[17][18][19] [20]</p> <p>2. Optimize ATRP Conditions: If using ATRP, ensure the correct ratio of monomer, initiator, catalyst, and ligand. The choice of solvent and temperature is also critical for maintaining control.[19]</p>
Temperature Gradients	Uneven heating of the reaction vessel can lead to different polymerization rates in different areas of the substrate.	<p>1. Ensure Uniform Heating: Use a well-stirred oil bath or a reaction block with uniform temperature distribution.</p> <p>2. Monitor Temperature: Place a thermometer directly in the reaction mixture to monitor the actual temperature.</p>
Insufficient Deoxygenation	Residual oxygen will terminate growing polymer chains at different times, leading to a broad chain length distribution.	<p>1. Thorough Deoxygenation: Use multiple freeze-pump-thaw cycles for rigorous deoxygenation of the reaction mixture. Alternatively, sparge the solution with an inert gas (e.g., argon or nitrogen) for an extended period.</p>

Problem 3: Excessive Homopolymer Formation

Symptoms:

- The reaction solution becomes viscous or cloudy.[21]
- A thick, easily delaminated film forms on the substrate.
- Characterization data shows a mixture of grafted polymer and physisorbed homopolymer.

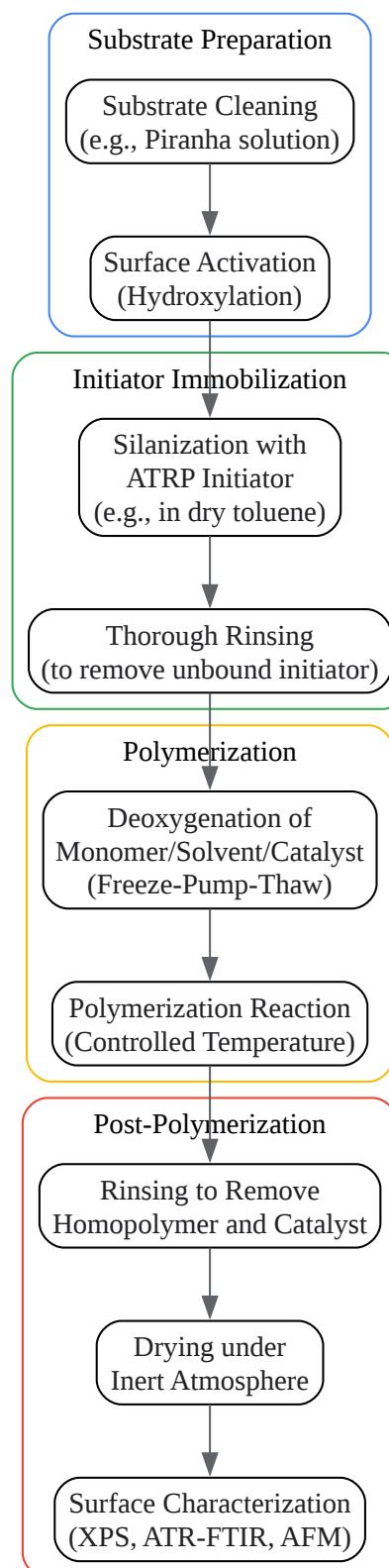
Potential Causes & Solutions:

Potential Cause	Underlying Rationale	Troubleshooting Steps
Initiator in Solution	Free initiator in the bulk solution will lead to homopolymerization. This can be due to incomplete removal of excess initiator after the immobilization step or the use of a soluble initiator.	1. Thorough Rinsing: After initiator immobilization, thoroughly rinse the substrate with the appropriate solvent to remove any unbound initiator molecules. 2. Use Surface-Specific Initiation: Employ a "grafting-from" approach where the initiator is covalently bound to the surface.
High Monomer Concentration	Very high concentrations of acrylic acid can increase the rate of homopolymerization. [4]	1. Optimize Monomer Concentration: Systematically vary the monomer concentration to find a balance between a reasonable polymerization rate and minimal homopolymer formation. [22]
Chain Transfer Reactions	Chain transfer to monomer or solvent can lead to the formation of new radicals in solution, which can then initiate homopolymerization.	1. Choose an Appropriate Solvent: Select a solvent that is less prone to chain transfer reactions. 2. Consider a Controlled Polymerization Method: CRP techniques can help to minimize chain transfer reactions.
Gradual Monomer Addition	Adding the monomer gradually over time can help to maintain a low instantaneous monomer concentration, thereby reducing the likelihood of homopolymerization. [23] [24]	1. Use a Syringe Pump: Employ a syringe pump to add the monomer to the reaction mixture at a slow, controlled rate.

IV. Experimental Workflows & Diagrams

Workflow 1: Surface-Initiated Atom Transfer Radical Polymerization (SI-ATRP) of Acrylic Acid

This workflow outlines a general procedure for the "grafting-from" of **acrylic acid** from a silica-based substrate using SI-ATRP.

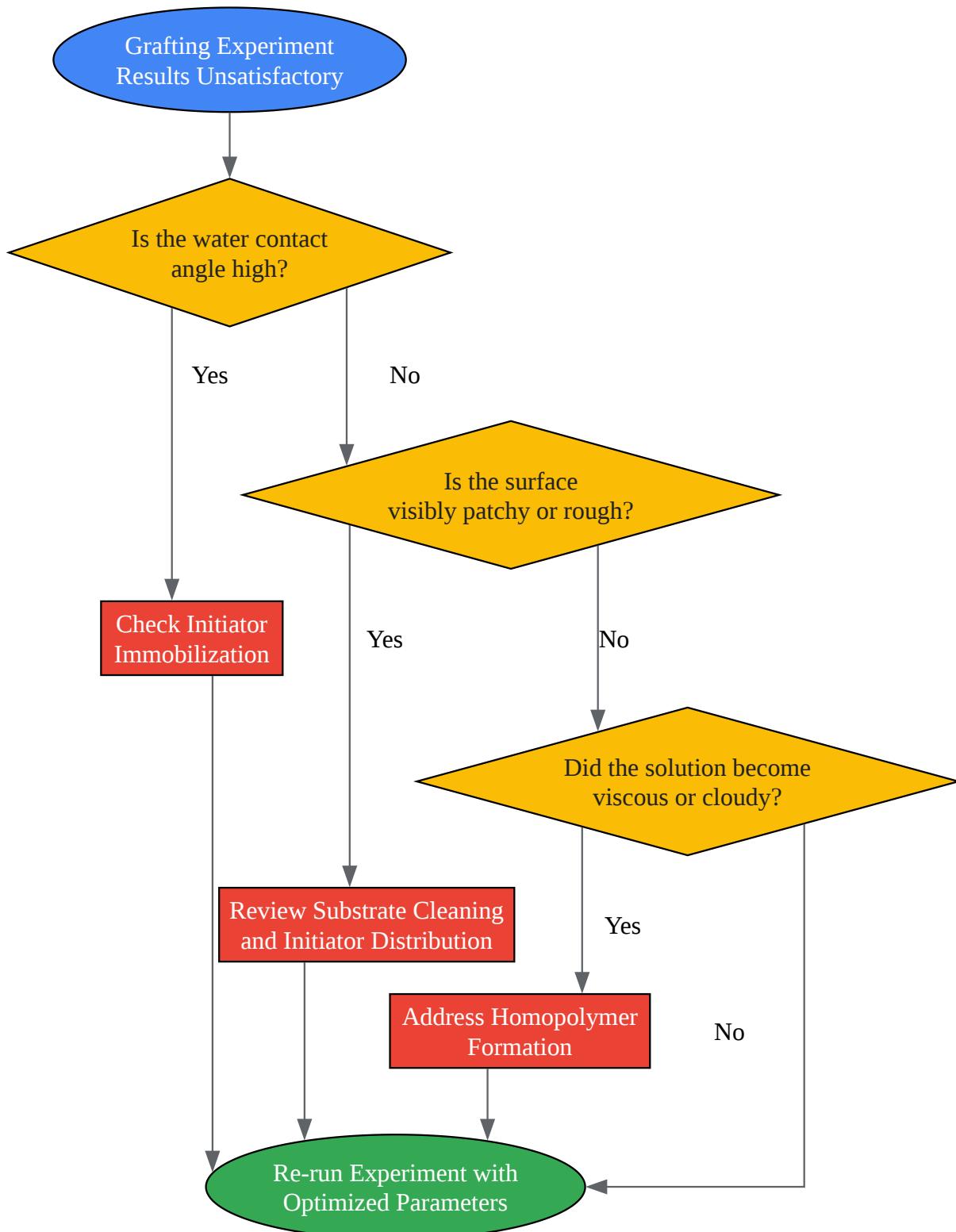


[Click to download full resolution via product page](#)

Fig. 1: Workflow for SI-ATRP of **acrylic acid**.

Troubleshooting Logic Diagram

This diagram provides a logical flow for diagnosing issues with **acrylic acid** grafting.



[Click to download full resolution via product page](#)

Fig. 2: Troubleshooting decision tree.

V. References

- Gelest, Inc. How does a Silane Coupling Agent Work? Hydrolysis Considerations. Gelest. --INVALID-LINK--
- Blum, F. D., Meesiri, W., & Gambogi, J. (1991). Hydrolysis, adsorption, and dynamics of silane coupling agents on silica surfaces. *Journal of Adhesion Science and Technology*, 5(6), 479-494. --INVALID-LINK--
- Blum, F. D., Meesiri, W., & Gambogi, J. (1991). Hydrolysis, Adsorption, and Dynamics of Silane Coupling Agents on Silica Surfaces. Semantic Scholar. --INVALID-LINK--
- Kim, D. H., & Kim, Y. H. (2005). Characteristics of Graft Reaction of **Acrylic Acid** on Pyrolysis Polyethylene Wax. *Journal of Industrial and Engineering Chemistry*, 11(4), 546-551. --INVALID-LINK--
- BenchChem. (2025). An In-depth Technical Guide to Silane Coupling Agents for Surface Modification. BenchChem. --INVALID-LINK--
- van der Meulen, F. W., de Wit, J., & van der Goot, A. J. (2023). Grafting Starch with **Acrylic Acid** and Fenton's Initiator: The Selectivity Challenge. *Polymers*, 15(20), 4075. --INVALID-LINK--
- Xie, Y., & Hsieh, Y. L. (2003). Application of Silane Coupling Agent in Surface Modification of Silicon Micro Powder. *Journal of Applied Polymer Science*, 89(5), 1358-1364. --INVALID-LINK--
- Jones, D. M., Brown, A. A., & Huck, W. T. S. (2002). Surface-Initiated Polymerizations in Aqueous Media: Effect of Initiator Density. *Langmuir*, 18(4), 1265-1269. --INVALID-LINK--
- Zhang, Y., Zhao, L., Ma, K., & Mao, G. Z. (2012). Synthesis and Characterization of Graft Copolymers of **Acrylic Acid** onto Starch. *Key Engineering Materials*, 512-515, 1630-1633. --INVALID-LINK--

- Li, C., & Li, B. (2016). Influence of Surface-Initiated Polymerization Rate and Initiator Density on the Properties of Polymer Brushes. *RSC Advances*, 6(81), 77893-77900. --INVALID-LINK--
- van der Meulen, F. W., de Wit, J., & van der Goot, A. J. (2024). Grafting Starch with **Acrylic Acid** and Fenton's Initiator: The Selectivity Challenge. National Center for Biotechnology Information. --INVALID-LINK--
- Witono, J. R., Noordergraaf, I. W., Heeres, H. J., & Janssen, L. P. B. M. (2012). Graft Copolymerisation of **Acrylic Acid** onto Starch and A Study of its Grafting Parameters. *International Journal of Engineering Research and Applications*, 2(3), 1969-1974. --INVALID-LINK--
- van der Meulen, F. W., de Wit, J., & van der Goot, A. J. (2024). Grafting Starch with **Acrylic Acid** and Fenton's Initiator: The Selectivity Challenge. National Center for Biotechnology Information. --INVALID-LINK--
- van der Meulen, F. W., de Wit, J., & van der Goot, A. J. (2023). Grafting Starch with **Acrylic Acid** and Fenton's Initiator: The Selectivity Challenge. University of Groningen Research Portal. --INVALID-LINK--
- van der Meulen, F. W., de Wit, J., & van der Goot, A. J. (2024). Grafting Starch with **Acrylic Acid** and Fenton's Initiator: The Selectivity Challenge. *Polymers*, 15(20), 4075. --INVALID-LINK--
- Kaczmarek, H., & Sionkowska, A. (2009). **Acrylic acid** grafting procedure. ResearchGate. --INVALID-LINK--
- Singh, V., Tiwari, A., Tripathi, D. N., & Sanghi, R. (2006). Polypropylene/polypropylene-grafted **acrylic acid** blends for multilayer films: Preparation and characterization. *Journal of Applied Polymer Science*, 101(3), 1641-1648. --INVALID-LINK--
- Jones, D. M., & Huck, W. T. S. (2006). Control of the Density of Polymer Brushes Prepared by Surface-Initiated Atom Transfer Radical Polymerization. *Advanced Materials*, 18(14), 1833-1837. --INVALID-LINK--

- Griesser, H. J., & Zuber, G. (2002). Immobilization and characterization of poly(**acrylic acid**) graft layers. *Langmuir*, 18(26), 10375-10384. --INVALID-LINK--
- You, W., & You, Y. (2012). Initiation and Polymer Density of Conjugated Polymer Brushes. *The Journal of Physical Chemistry C*, 116(3), 2269-2275. --INVALID-LINK--
- Tarcha, P. J., & Misra, S. C. (1989). Graft Copolymerization of **Methacrylic Acid**, **Acrylic Acid** and Methyl Acrylate onto Styrene–Butadiene Block Copolymer. *Journal of Polymer Science Part A: Polymer Chemistry*, 27(7), 2285-2297. --INVALID-LINK--
- Le, T. H., & Le, T. T. (2022). Simple UV-Grafting of PolyAcrylic and PolyMethacrylic Acid on Silicone Breast Implant Surfaces: Chemical and Mechanical Characterizations. *Polymers*, 14(3), 522. --INVALID-LINK--
- Nho, Y. C., & Park, J. S. (2001). Effect of time reaction on the percentage of grafting of **acrylic acid** at various of concentration. *ResearchGate*. --INVALID-LINK--
- Burillo, G., & Clough, R. L. (2021). Simultaneous Grafting Polymerization of **Acrylic Acid** and Silver Aggregates Formation by Direct Reduction Using γ Radiation onto Silicone Surface and Their Antimicrobial Activity and Biocompatibility. *Polymers*, 13(10), 1594. --INVALID-LINK--
- Lee, Y., & Lee, S. (2013). Plasma-induced graft co-polymerization of **acrylic acid** onto the polyurethane surface. *ResearchGate*. --INVALID-LINK--
- Zare, M., & Zare, Y. (2024). The Kinetics of Polymer Brush Growth in the Frame of the Reaction Diffusion Front Formalism. *Polymers*, 16(21), 2969. --INVALID-LINK--
- Ibrahim, M. M., & El-Zawawy, W. K. (2024). Synthesis, Characterization, and Evaluation of the Adsorption Behavior of Cellulose-Graft-Poly(Acrylonitrile-*co*-**Acrylic Acid**) and Cellulose-Graft-Poly(Acrylonitrile-*co*-Styrene) towards Ni(II) and Cu(II) Heavy Metals. National Center for Biotechnology Information. --INVALID-LINK--
- Wang, J., Liu, Z., Wang, K., He, P., Liu, C., Chen, Y., & Li, C. (2015). Surface Initiated ATRP of **Acrylic Acid** and Acrylamide on Cellulose Acetate Fiber. *Asian Journal of Chemistry*, 27(5), 1621-1625. --INVALID-LINK--

- Connal, L. A., & Hawker, C. J. (2012). Plasma-Initiated Graft Polymerization of **Acrylic Acid** onto Fluorine-Doped Tin Oxide as a Platform for Immobilization of. OSTI.GOV. --INVALID-LINK--
- Shah, S. A. A., & Shah, A. A. (2022). Preparation,characterization and swelling behaviors of Thar clay-graft-acrylamide/**acrylic acid** superabsorbent composite. *Helijon*, 8(8), e10203. --INVALID-LINK--
- Yang, J., & Rånby, B. (1996). Surface graft copolymerization of **acrylic acid** onto LDPE film through corona discharge. *Journal of Applied Polymer Science*, 62(4), 545-553. --INVALID-LINK--
- Matyjaszewski, K., & Miller, P. J. (2019). Surface-Initiated Atom Transfer Radical Polymerization for the Preparation of Well-Defined Organic–Inorganic Hybrid Nanomaterials. *Polymers*, 11(9), 1517. --INVALID-LINK--
- Burillo, G., & Clough, R. L. (2023). Binary Graft of Poly(**acrylic acid**) and Poly(vinyl pyrrolidone) onto PDMS Films for Load and Release of Ciprofloxacin. *Polymers*, 15(2), 333. --INVALID-LINK--
- Fantin, M., & Matyjaszewski, K. (2020). Atom Transfer Radical Polymerization of Acrylic and **Methacrylic Acids**: Preparation of Acidic Polymers with Various Architectures. *ACS Macro Letters*, 9(5), 631-637. --INVALID-LINK--
- Ueki, Y., & Hori, T. (2018). RAFT mediated grafting of poly(**acrylic acid**) (PAA) from polyethylene/ polypropylene (PE/PP) nonwoven fabric via preirradiation. *ResearchGate*. --INVALID-LINK--
- Yang, J., & Rånby, B. (2000). Plasma-induced graft polymerization of **acrylic acid** onto poly(ethylene terephthalate) films: characterization and human smooth muscle cell growth on grafted films. *Journal of Biomedical Materials Research*, 49(3), 375-384. --INVALID-LINK--
- van der Meulen, F. W., de Wit, J., & van der Goot, A. J. (2023). Starch Grafted with **Polyacrylic Acid** as a Renewable Alternative for Fossil-Based Performance Polymers. *Polymers*, 15(21), 4236. --INVALID-LINK--

- van der Meulen, F. W., de Wit, J., & van der Goot, A. J. (2023). Grafting Starch with **Acrylic Acid** and Fenton's Initiator: The Selectivity Challenge. *Polymers*, 15(20), 4075. --INVALID-LINK--
- Fantin, M., & Matyjaszewski, K. (2020). Atom Transfer Radical Polymerization of Acrylic and **Methacrylic Acids**: Preparation of Acidic Polymers with Various Architectures. *ACS Macro Letters*, 9(5), 631-637. --INVALID-LINK--
- Sadeghi, G. M. M., & Nasirtabrizi, M. H. (2013). Surface Modification of PET Fabric by Graft Copolymerization with **Acrylic Acid** and Its Antibacterial Properties. *Journal of Industrial Textiles*, 43(2), 177-194. --INVALID-LINK--
- Sreekumar, T. V., & Hubert, P. (2002). Grafting of poly(**acrylic acid**) onto cellulosic microfibers and continuous cellulose filaments and characterization. *Journal of Applied Polymer Science*, 83(2), 386-393. --INVALID-LINK--
- Compton, O. C., & Nguyen, S. T. (2010). Polymer Brushes via Controlled, Surface-Initiated Atom Transfer Radical Polymerization (ATRP) from Graphene Oxide. *Small*, 6(13), 1436-1440. --INVALID-LINK--
- van der Meulen, F. W., de Wit, J., & van der Goot, A. J. (2023). Grafting Starch with **Acrylic Acid** and Fenton's Initiator: The Selectivity Challenge. *Preprints.org*. --INVALID-LINK--
- Sadeghi, G. M. M., & Nasirtabrizi, M. H. (2014). Graft copolymerization of **acrylic acid** on to styrene butadiene rubber (SBR) to improve morphology and mechanical properties of SBR/polyurethane blend. *Journal of the Brazilian Chemical Society*, 25(6), 1086-1094. --INVALID-LINK--

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]

- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. bhu.ac.in [bhu.ac.in]
- 6. preprints.org [preprints.org]
- 7. [PDF] Grafting Starch with Acrylic Acid and Fenton's Initiator: The Selectivity Challenge | Semantic Scholar [semanticscholar.org]
- 8. Plasma-induced graft polymerization of acrylic acid onto poly(ethylene terephthalate) films: characterization and human smooth muscle cell growth on grafted films - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. research.monash.edu [research.monash.edu]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. gelest.com [gelest.com]
- 13. Hydrolysis, adsorption, and dynamics of silane coupling agents on silica surfaces | Semantic Scholar [semanticscholar.org]
- 14. benchchem.com [benchchem.com]
- 15. "Hydrolysis, Adsorption, and Dynamics of Silane Coupling Agents on Sili" by Frank D. Blum, Wiriya Meesiri et al. [scholarsmine.mst.edu]
- 16. discovery.researcher.life [discovery.researcher.life]
- 17. asianpubs.org [asianpubs.org]
- 18. mdpi.com [mdpi.com]
- 19. par.nsf.gov [par.nsf.gov]
- 20. pubs.acs.org [pubs.acs.org]
- 21. epublications.marquette.edu [epublications.marquette.edu]
- 22. researchgate.net [researchgate.net]
- 23. research.rug.nl [research.rug.nl]
- 24. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Support Center: Uniform Grafting of Acrylic Acid on Surfaces]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b7760963#challenges-in-achieving-uniform-grafting-of-acrylic-acid-on-surfaces>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com